

# Topic: Commercial Availability and Strategic Application of 3-Isopropylpyridin-4-amine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Isopropylpyridin-4-amine

Cat. No.: B3165623

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Audience: Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**3-Isopropylpyridin-4-amine** is a substituted aminopyridine that represents a valuable, commercially accessible building block for modern drug discovery and chemical research. Its structural motifs are pertinent to the development of targeted therapeutics, particularly in oncology. This guide provides a comprehensive overview of its commercial sourcing, core physicochemical properties, strategic applications in synthesis, and essential safety protocols. The objective is to equip researchers with the foundational knowledge required to efficiently procure and intelligently deploy this reagent in their experimental workflows.

## Part 1: Commercial Sourcing and Procurement Strategy

The successful integration of **3-Isopropylpyridin-4-amine** into a research program begins with reliable sourcing. The compound is readily available from several specialized chemical suppliers who cater to the research and development sector.

### Key Commercial Suppliers

Procurement options range from small-scale catalog quantities for initial screening to larger, semi-bulk amounts for lead optimization studies. Purity is a critical parameter, with most vendors offering research-grade material of  $\geq 95\%$ .

Supplier	CAS Number	Representative Purity	Key Offerings
AK Scientific, Inc.	90196-88-6	≥95%	Offers various quantities (e.g., 100mg, 250mg, 1g, 5g) with full quality assurance backing.[1]
Amerigo Scientific	90196-88-6	95%	Specialist distributor serving the life sciences with multiple pack sizes available. [2]
Biosynth	90196-88-6	Not specified	Provides the compound for pharmaceutical testing and as a reference standard.[3]
BLDpharm	34844-89-8*	Not specified	Lists N-isopropylpyridin-4-amine, a related isomer, for research use.[4][5]

\*Note: Researchers must be vigilant about isomeric forms. The primary focus of this guide is **3-Isopropylpyridin-4-amine** (CAS 90196-88-6). Always verify the CAS number with the supplier before purchase.

#### A Self-Validating Procurement Workflow

A robust procurement process is essential for ensuring compound identity and quality. The following workflow outlines the critical steps from identification to laboratory integration.

Caption: A logical workflow for the acquisition and verification of research chemicals.

## Part 2: Physicochemical & Structural Data

A comprehensive understanding of the compound's properties is critical for experimental design, reaction setup, and safety.

### Summary of Key Properties

Property	Data	Source(s)
IUPAC Name	3-(propan-2-yl)pyridin-4-amine	N/A
CAS Number	90196-88-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	136.20 g/mol	<a href="#">[2]</a>
Physical Form	White to yellow liquid or solid	
Storage	Store long-term in a cool, dry place; Keep in dark place, inert atmosphere, room temperature.	<a href="#">[1]</a>

### Chemical Structure

The structure features a pyridine ring substituted with an amino group at the 4-position and an isopropyl group at the 3-position. This arrangement is key to its utility in medicinal chemistry.

Caption: 2D chemical structure of **3-Isopropylpyridin-4-amine**.

## Part 3: Strategic Role in Medicinal Chemistry

Substituted pyridines are recognized as "privileged structures" in drug discovery, appearing in a vast number of FDA-approved drugs and clinical candidates.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The aminopyridine scaffold, in particular, is a cornerstone of kinase inhibitor design.

Causality in Experimental Design:

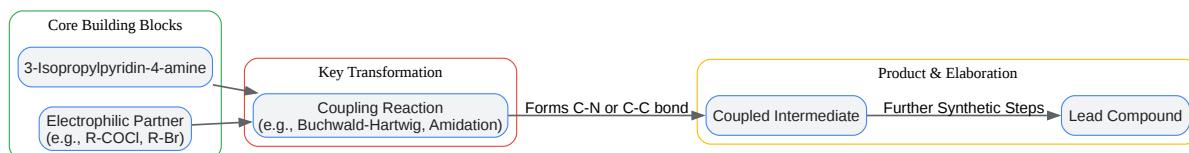
The choice of **3-Isopropylpyridin-4-amine** as a starting material is often driven by the following mechanistic advantages:

- **Hydrogen Bonding:** The 4-amino group can act as a critical hydrogen bond donor, frequently interacting with the hinge region of protein kinases.
- **Vector for Elaboration:** The pyridine nitrogen and the carbon backbone provide multiple, synthetically tractable vectors for modification to enhance potency, selectivity, and pharmacokinetic properties.
- **Modulation of Physicochemical Properties:** The isopropyl group provides lipophilicity, which can be crucial for cell permeability and interaction with hydrophobic pockets in a target protein.

A patent for the synthesis of KRAS G12C inhibitors, a high-impact cancer target, utilizes the closely related 2-isopropyl-4-methylpyridin-3-amine intermediate, underscoring the relevance of this chemical class in cutting-edge oncology research.[10]

#### Generalized Synthetic Workflow

This compound is typically used as a nucleophile in coupling reactions to build more complex molecular architectures.



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Caption: Logical relationship in a typical synthetic route using the title compound.

## Part 4: Safety, Handling, and Storage

As with all laboratory chemicals, adherence to strict safety protocols is mandatory. While a specific, comprehensive Safety Data Sheet (SDS) for **3-Isopropylpyridin-4-amine** was not found in the public domain during this search, the data for related aminopyridines and isopropylamines provide a strong basis for cautious handling.[11][12][13]

Step-by-Step Handling Protocol:

- Pre-Use Verification: ALWAYS obtain and read the supplier-specific SDS before handling the compound.
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, nitrile gloves (inspect prior to use), and tightly fitting safety goggles.[13]
- Ventilation: Conduct all manipulations in a certified chemical fume hood to avoid inhalation of any potential dust or vapors.[11]
- Dispensing: If the material is a solid, handle it carefully to avoid creating dust. If it is a liquid, use appropriate volumetric tools.
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[1][11] An inert atmosphere is recommended for long-term stability.
- Disposal: Dispose of waste material and empty containers in accordance with all local, state, and federal regulations.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
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